

A Technical Guide to 2-Amino-4-fluoro-5-methoxybenzoic acid

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Compound of Interest

Compound Name: 2-Amino-4-fluoro-5-methoxybenzoic acid

Cat. No.: B112869

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Introduction

2-Amino-4-fluoro-5-methoxybenzoic acid is a substituted anthranilic acid derivative. Its structural features, including a fluorine atom, an amine group, and a methoxy group on the benzoic acid core, make it a compound of interest in medicinal chemistry and materials science. Anthranilic acid and its derivatives are known precursors for the synthesis of a variety of heterocyclic compounds and have been identified as important pharmacophores in numerous biologically active molecules. This document provides a technical overview of its properties, a plausible synthetic approach, and its potential applications.

The IUPAC name for this compound is **2-amino-4-fluoro-5-methoxybenzoic acid**.^[1]

Physicochemical Properties

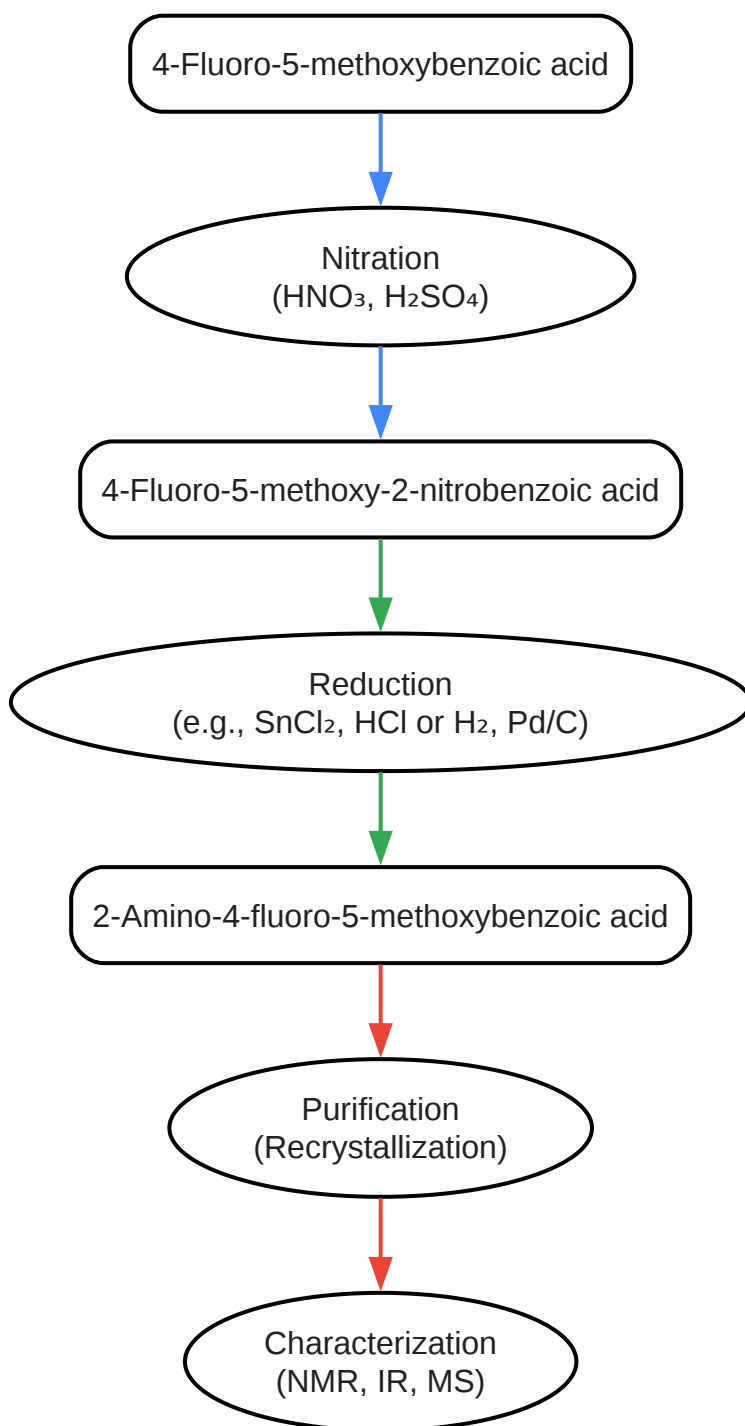
A summary of the key physicochemical properties for **2-Amino-4-fluoro-5-methoxybenzoic acid** is presented in the table below. These values are primarily computed estimates sourced from publicly available chemical databases.

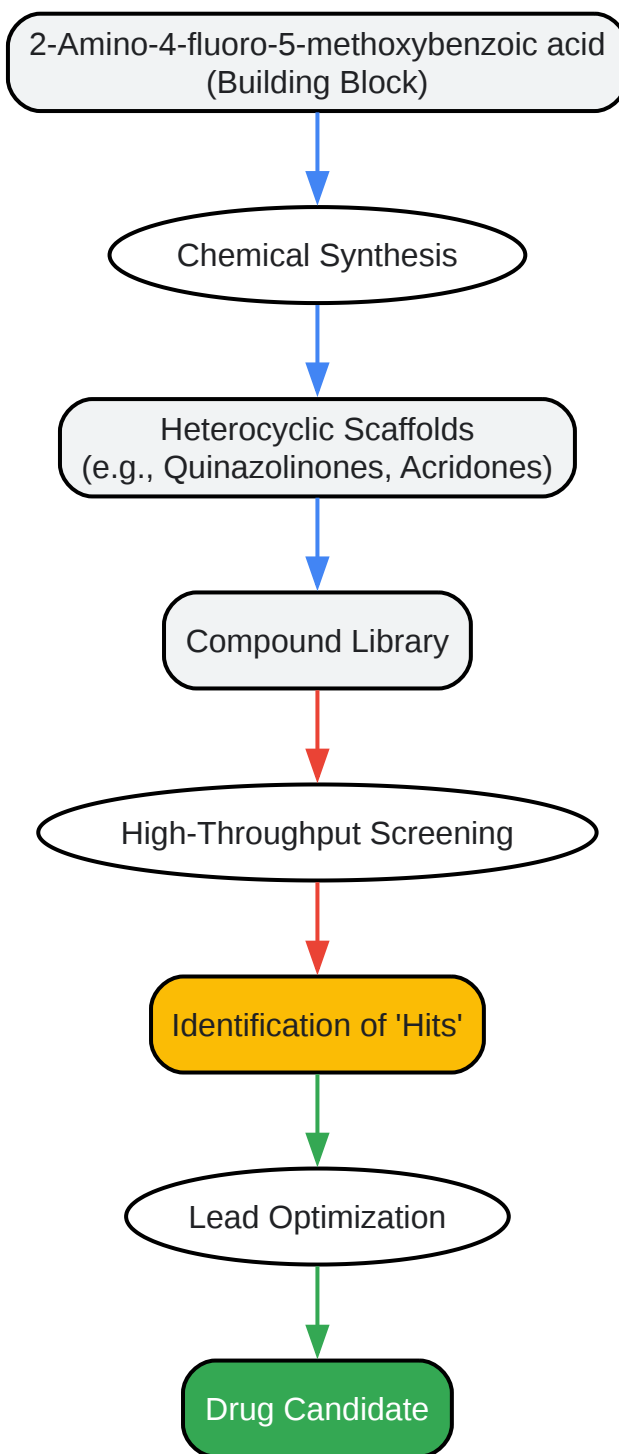
Property	Value	Source
IUPAC Name	2-amino-4-fluoro-5-methoxybenzoic acid	PubChem[1]
CAS Number	637347-90-1	PubChem[1]
Molecular Formula	C ₈ H ₈ FN ₂ O ₃	PubChem[1]
Molecular Weight	185.15 g/mol	PubChem[1]
Exact Mass	185.04882128 Da	PubChem[1]
Topological Polar Surface Area	72.6 Å ²	PubChem[1]
Rotatable Bond Count	2	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	4	PubChem[1]
XLogP3	1.4	PubChem[1]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-Amino-4-fluoro-5-methoxybenzoic acid** is not readily available in the surveyed literature, a plausible synthetic route can be devised based on established methods for the synthesis of substituted anthranilic acids. A common approach involves the nitration of a substituted benzoic acid followed by the reduction of the nitro group to an amine.

Proposed Synthetic Workflow





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References

- 1. 2-Amino-4-fluoro-5-methoxybenzoic acid | C₈H₈FN₂O₃ | CID 23366717 - PubChem [pubchem.ncbi.nlm.nih.gov]
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